

An In-depth Technical Guide to 4-Chlorobenzoyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Chlorobenzoyl isothiocyanate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorobenzoyl Isothiocyanate**, a versatile reagent in organic synthesis, particularly within the pharmaceutical and medicinal chemistry sectors. The document details its core physicochemical properties, structure, synthesis protocols, and key applications, offering valuable insights for professionals engaged in research and development.

Core Properties and Structure

4-Chlorobenzoyl isothiocyanate is an organic compound notable for its reactive isothiocyanate group attached to a 4-chlorobenzoyl moiety.^[1] This combination of functional groups makes it a valuable intermediate for the synthesis of various heterocyclic compounds, thioureas, and other molecules with potential therapeutic applications.^[1]

Molecular Structure:

The structure consists of a benzene ring substituted with a chlorine atom at position 4 and a benzoyl isothiocyanate group at position 1. The key reactive site is the electrophilic carbon atom of the isothiocyanate group ($-N=C=S$), which readily reacts with nucleophiles.

Physicochemical Data

The quantitative properties of **4-Chlorobenzoyl isothiocyanate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	16794-67-5	[2][3]
Molecular Formula	C ₈ H ₄ ClNOS	[2][3][4]
Molecular Weight	197.64 g/mol	[2][3]
Appearance	Solid, Light yellow powder	[1][2]
Melting Point	45-47 °C	[5]
Boiling Point	300 °C at 760 mmHg	[5]
Density	1.29 g/cm ³	[5]
InChI Key	OTZBZZNWOAIAEN- UHFFFAOYSA-N	[2]

Experimental Protocols: Synthesis

The synthesis of aroyl isothiocyanates can be achieved through several established methods. A common and effective protocol involves the reaction of the corresponding aroyl chloride with a thiocyanate salt.

Protocol: Synthesis of **4-Chlorobenzoyl Isothiocyanate** from 4-Chlorobenzoyl Chloride

This protocol is based on the well-established reaction between an acyl chloride and an inorganic thiocyanate.[6]

Materials:

- 4-Chlorobenzoyl chloride
- Ammonium thiocyanate (NH₄SCN) or Potassium thiocyanate (KSCN), dried
- Anhydrous acetone (solvent)

- Reaction vessel equipped with a magnetic stirrer, reflux condenser, and drying tube
- Filtration apparatus

Procedure:

- Preparation: In a flame-dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve 1.1 equivalents of ammonium thiocyanate in anhydrous acetone.
- Reaction: To the stirring solution, add 1.0 equivalent of 4-chlorobenzoyl chloride dropwise over a period of 30-60 minutes. The reaction is exothermic, and a precipitate of ammonium chloride will begin to form.^[6]
- Completion: After the addition is complete, gently reflux the reaction mixture for 1-2 hours to ensure the reaction goes to completion.^[6]
- Work-up: Cool the mixture to room temperature. Filter off the precipitated ammonium chloride salt and wash it with a small amount of anhydrous acetone.
- Isolation: The filtrate contains the desired **4-chlorobenzoyl isothiocyanate**. The solvent can be removed under reduced pressure to yield the crude product.
- Purification (Optional): The product can be further purified by recrystallization from a suitable solvent (e.g., hexane) or by vacuum distillation if required.

Visualizations: Logical and Experimental Workflows

To better illustrate the relationships and processes involving **4-Chlorobenzoyl isothiocyanate**, the following diagrams are provided in DOT language script.

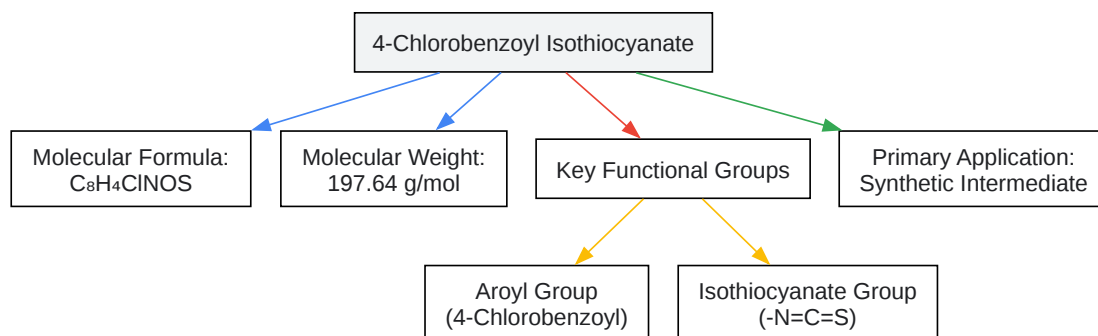


Diagram 1: Key Attributes of 4-Chlorobenzoyl Isothiocyanate

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Caption: Logical relationship of core compound properties.

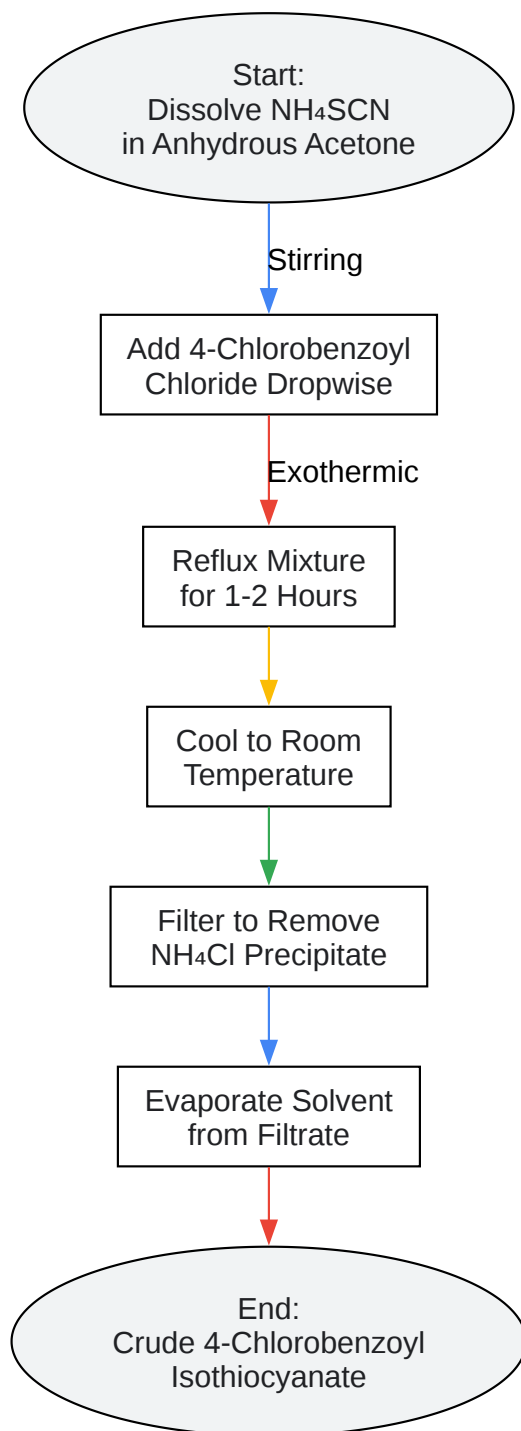


Diagram 2: Experimental Workflow for Synthesis

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Caption: Step-by-step synthesis workflow diagram.

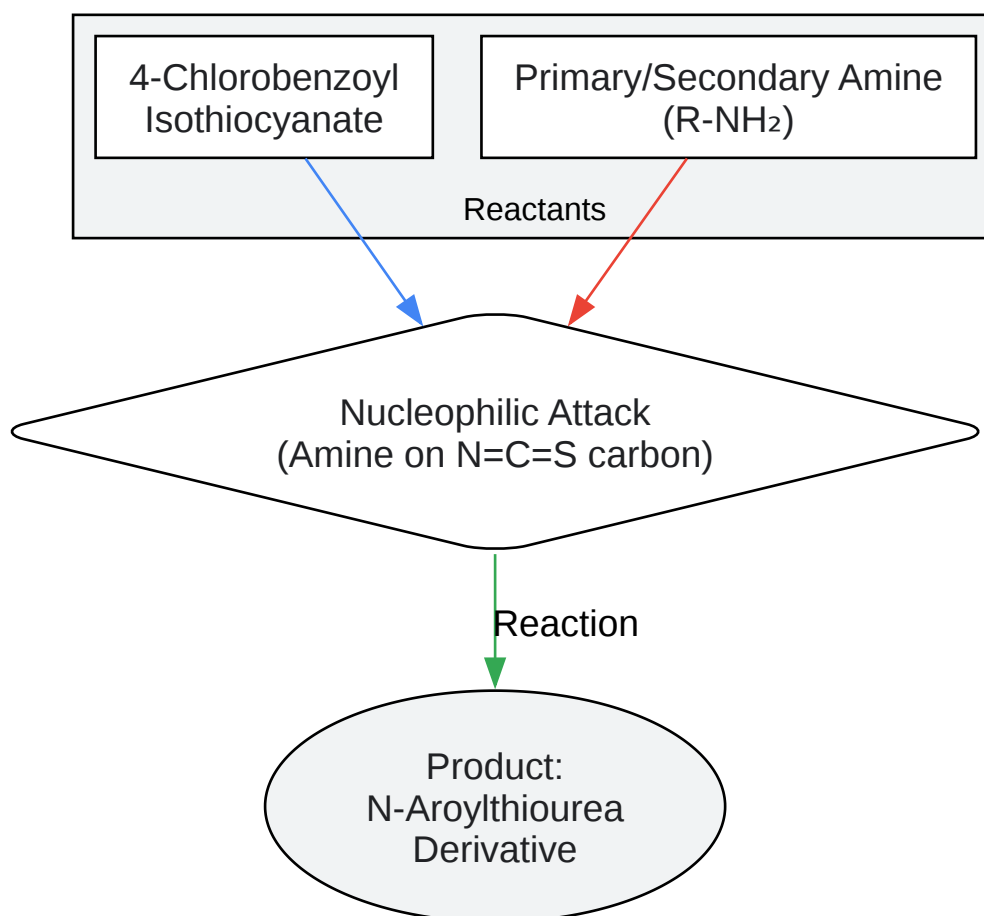


Diagram 3: Reactivity in Thiourea Derivative Synthesis

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Caption: Reaction pathway for thiourea synthesis.

Applications in Drug Development

4-Chlorobenzoyl isothiocyanate is a key building block in medicinal chemistry. The isothiocyanate functional group is a versatile handle for introducing the thiourea moiety into molecules. Thiourea derivatives are known to exhibit a wide range of biological activities, and their synthesis is a common strategy in the development of new therapeutic agents.^[7] For instance, compounds derived from this intermediate are investigated for their potential in treating cancer, infectious diseases, and inflammatory conditions.^{[1][8]} The presence of the 4-

chlorophenyl group can influence the pharmacokinetic and pharmacodynamic properties of the final compound, such as lipophilicity and binding interactions with biological targets.[7]

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